

# Independent replication of published findings on the anticancer activity of 13-Dehydroxyindaconitine.

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## Compound of Interest

Compound Name: 13-Dehydroxyindaconitine

Cat. No.: B8100113

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## Independent Analysis of 13-Acetoxyrolandrolide's Anticancer Activity

A comprehensive review of the published findings on the cytotoxic and pro-apoptotic effects of the sesquiterpene lactone, 13-acetoxyrolandrolide, in colon cancer cells.

This guide provides a detailed examination of the anticancer properties of 13-acetoxyrolandrolide, focusing on its mechanism of action as described in a key peer-reviewed study. The information presented is intended for researchers, scientists, and professionals in the field of drug development to facilitate further investigation and potential replication of the reported findings.

## Quantitative Analysis of Cytotoxicity

13-acetoxyrolandrolide has demonstrated significant cytotoxic effects against the HT-29 human colon cancer cell line. The compound's potency is highlighted by its half-maximal effective concentration (ED50) and its inhibitory concentration (IC50) against a key cellular transcription factor.

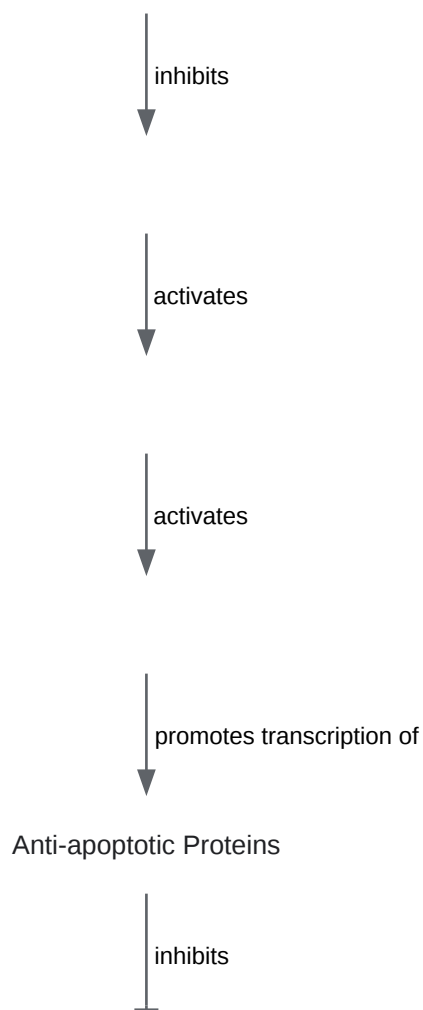
Compound	Cell Line	Parameter	Value	Reference
13-acetoxysteroid	HT-29 Human Colon Cancer	ED50 (Cytotoxicity)	0.16 $\mu$ M	[1]
13-acetoxysteroid	HT-29 Human Colon Cancer	IC50 (NF- $\kappa$ B Inhibition)	7.1 $\mu$ M	[1]
13-acetoxysteroid	HT-29 Human Colon Cancer	IC50 (K-Ras Inhibition)	7.7 $\mu$ M	[2]

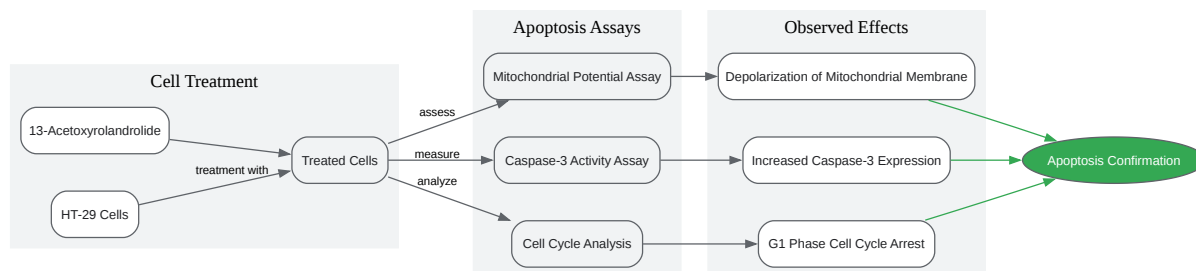
## Mechanism of Action: Induction of Apoptosis

The primary anticancer mechanism of 13-acetoxysteroid is the induction of apoptosis, or programmed cell death, in cancer cells. This is achieved through the inhibition of the NF- $\kappa$ B signaling pathway and oncogenic K-Ras, leading to a cascade of events that culminate in cell death via the mitochondrial intrinsic pathway.[2]

## Signaling Pathway Analysis

The study elucidates that 13-acetoxysteroid targets the NF- $\kappa$ B signaling pathway, a critical regulator of cell survival and proliferation in cancer. By inhibiting this pathway, the compound promotes apoptosis. The proposed mechanism involves the downstream effects of K-Ras inhibition, which leads to the suppression of IKK $\beta$ , a key kinase in the NF- $\kappa$ B pathway. This, in turn, prevents the activation of NF- $\kappa$ B, thereby sensitizing the cancer cells to apoptosis.[1][2]





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## References

- 1. Apoptosis Induction by 13-Acetoxyrolandrolide through the Mitochondrial Intrinsic Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Apoptosis induction by 13-acetoxyrolandrolide through the mitochondrial intrinsic pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
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